

Isopropyl 5-(diphenylphosphoryl)pentanoate: A Technical Guide to a Key Latanoprost Impurity

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Compound of Interest

Compound Name: Isopropyl 5-(diphenylphosphoryl)pentanoate

Cat. No.: B1141997

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Introduction

Latanoprost, a prostaglandin F2 α analogue, is a widely prescribed medication for the reduction of intraocular pressure in patients with open-angle glaucoma or ocular hypertension. The manufacturing and stability of Latanoprost are critical to its therapeutic efficacy and safety. Like all pharmaceutical products, the purity of Latanoprost is of utmost importance, and regulatory bodies have stringent requirements for the control of impurities. One such process-related impurity is **Isopropyl 5-(diphenylphosphoryl)pentanoate**. This technical guide provides a comprehensive overview of this impurity, including its chemical identity, potential formation pathways during Latanoprost synthesis, analytical detection methods, and regulatory acceptance criteria.

Chemical Identity and Properties

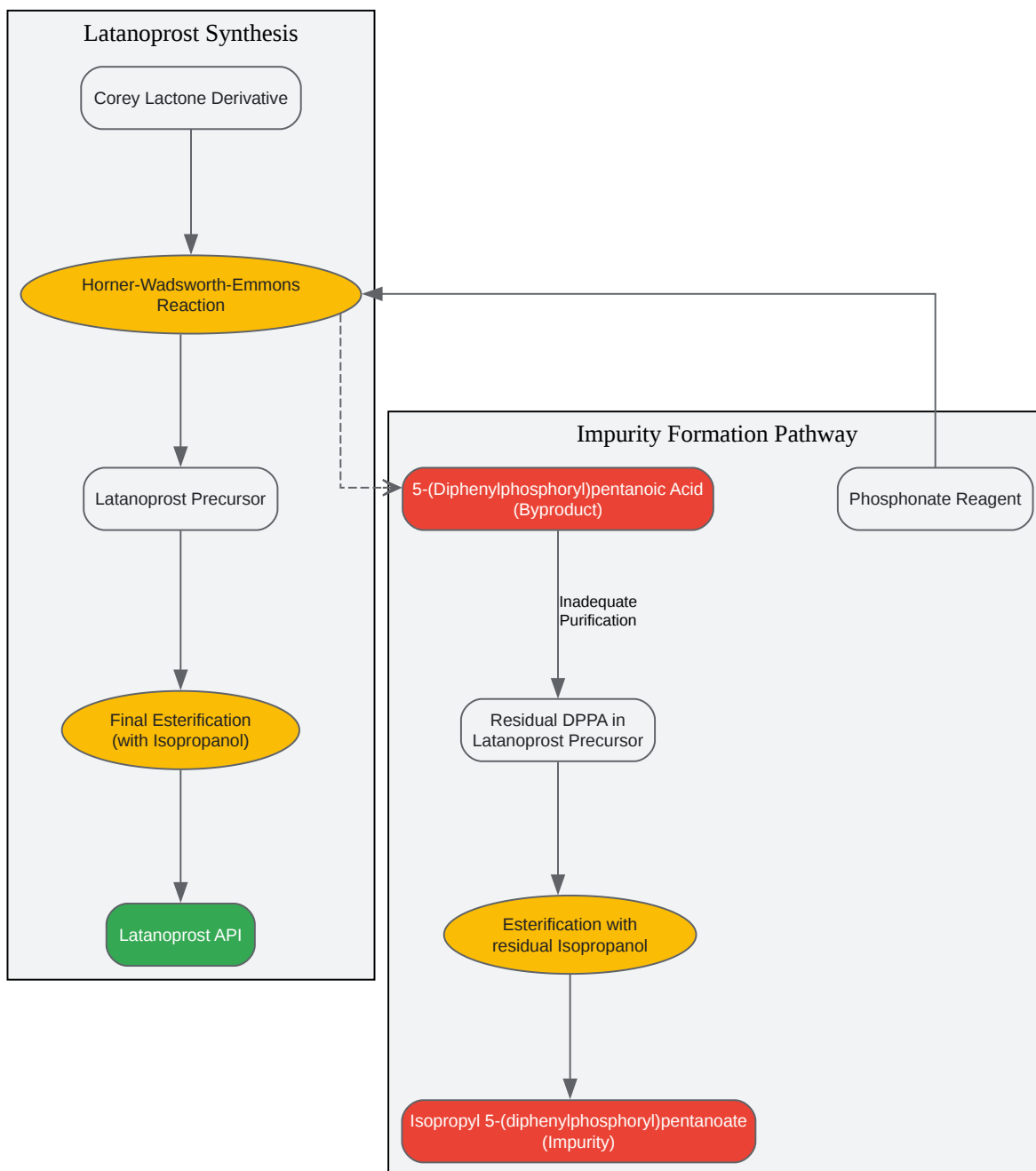
Isopropyl 5-(diphenylphosphoryl)pentanoate is an organophosphorus compound that can be present as a trace impurity in commercial Latanoprost preparations.^[1] Its key chemical identifiers and properties are summarized in the table below.

Property	Value
IUPAC Name	propan-2-yl 5-(diphenylphosphoryl)pentanoate
Synonyms	Latanoprost Impurity D, DPP isopropyl ester
CAS Number	2088449-88-9
Molecular Formula	C ₂₀ H ₂₅ O ₃ P
Molecular Weight	344.39 g/mol
Appearance	Pale Yellow Solid

Formation Pathway

The synthesis of Latanoprost is a multi-step process that often involves a Wittig reaction or a Horner-Wadsworth-Emmons (HWE) reaction to introduce one of the critical side chains onto the cyclopentane core. The HWE reaction, a modification of the Wittig reaction, utilizes phosphonate carbanions which are known to be more nucleophilic and less basic than the corresponding phosphonium ylides.[\[2\]](#)[\[3\]](#)

A common byproduct of the Wittig reaction is triphenylphosphine oxide. In the context of the HWE reaction, related phosphorus-containing byproducts can be formed. 5-(Diphenylphosphoryl)pentanoic acid is a known byproduct of such olefination reactions.[\[4\]](#)[\[5\]](#)[\[6\]](#) It is postulated that this acidic byproduct, if not completely removed during purification of the Latanoprost active pharmaceutical ingredient (API), can undergo esterification with isopropanol in subsequent steps. Isopropanol is a common solvent and is also the alcohol moiety of the Latanoprost ester itself, making its presence in the reaction and purification streams highly likely. This esterification would lead to the formation of **Isopropyl 5-(diphenylphosphoryl)pentanoate**.



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Caption: Proposed formation pathway of the impurity.

Analytical Methodologies

The detection and quantification of **Isopropyl 5-(diphenylphosphoryl)pentanoate** in Latanoprost is typically achieved using High-Performance Liquid Chromatography (HPLC) with UV detection.

Experimental Protocol: HPLC Analysis

The following protocol is a representative method for the analysis of **Isopropyl 5-(diphenylphosphoryl)pentanoate** in Latanoprost.

Table 1: HPLC Chromatographic Conditions

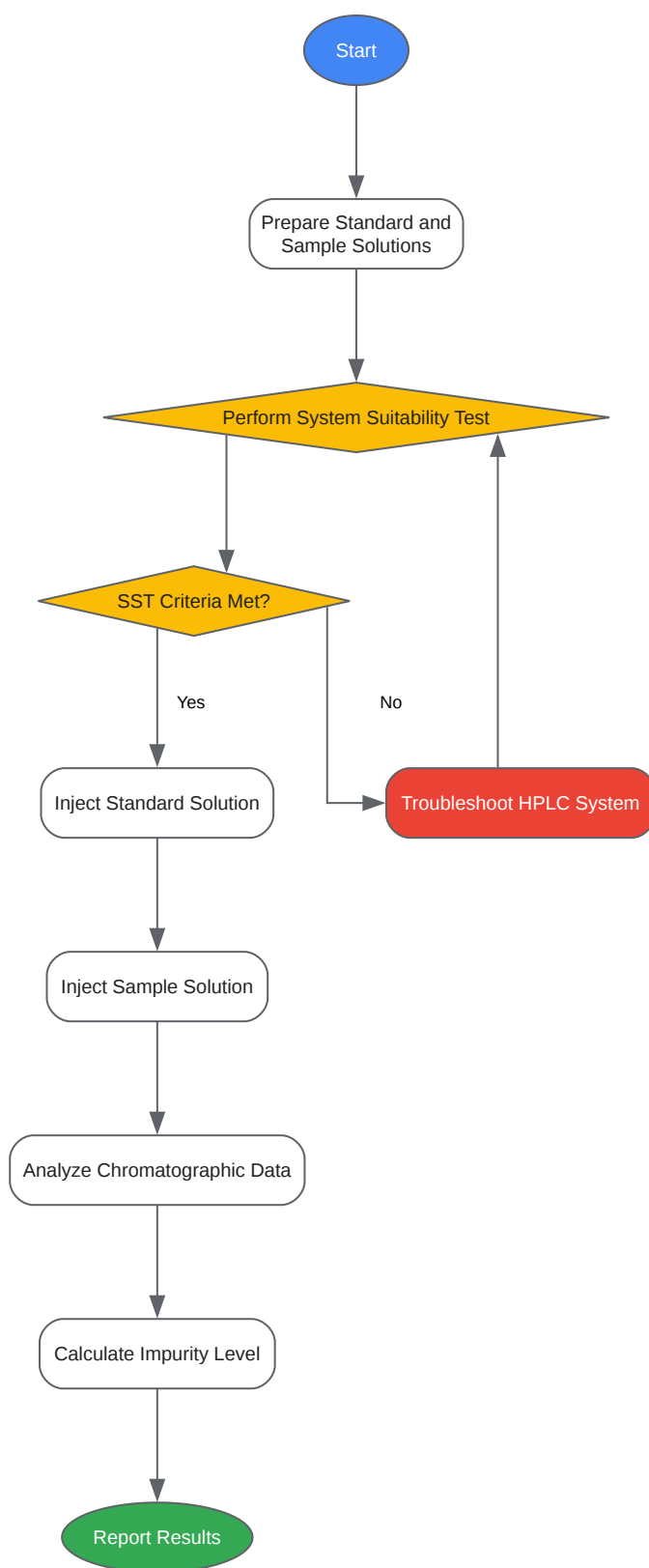
Parameter	Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile and Water (gradient or isocratic)
Flow Rate	1.0 mL/min
Detector	UV at 210 nm
Injection Volume	10 µL
Column Temperature	30 °C

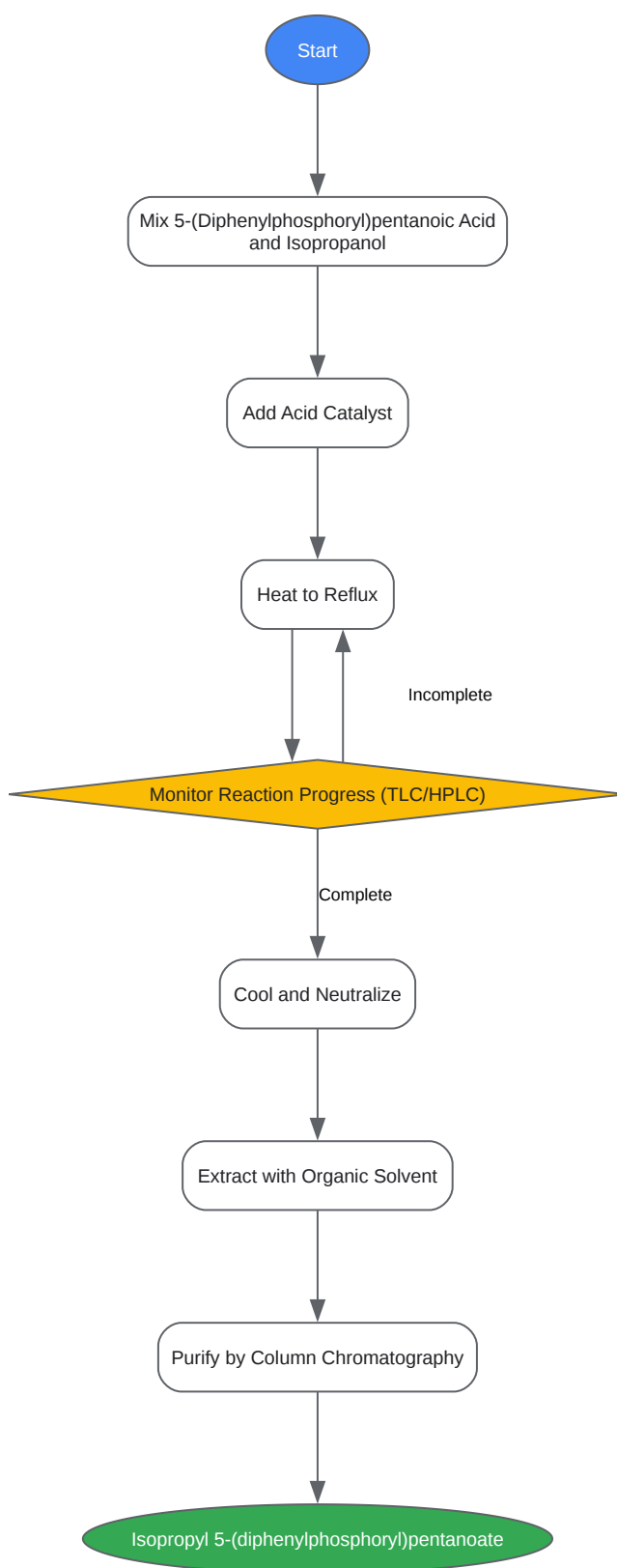
4.1.1. Standard and Sample Preparation

- **Standard Solution:** Prepare a standard solution of **Isopropyl 5-(diphenylphosphoryl)pentanoate** in the mobile phase at a known concentration.
- **Sample Solution:** Accurately weigh and dissolve the Latanoprost sample in the mobile phase to a specified concentration.

4.1.2. System Suitability

Before sample analysis, the chromatographic system must meet predefined suitability parameters, including resolution, tailing factor, and theoretical plates, to ensure the validity of the results.





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